

Application Notes and Protocols for Barium Oleate-Mediated Nanoparticle Synthesis

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Compound of Interest

Compound Name: *Barium oleate*

Cat. No.: *B1609195*

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Introduction

The synthesis of nanoparticles with controlled size, shape, and crystallinity is crucial for their application in various fields, including electronics, drug delivery, and catalysis. The use of **barium oleate**, often formed in situ from a barium precursor and oleic acid, is a versatile method for the preparation of various nanoparticles, particularly perovskite materials like barium titanate (BaTiO_3). Oleic acid plays a dual role in this process, acting as a capping agent to control particle growth and prevent agglomeration, and facilitating the formation of a **barium oleate** complex that serves as a reactive precursor. This protocol provides a detailed methodology for the synthesis of barium titanate nanoparticles using a **barium oleate**-mediated approach, primarily focusing on hydrothermal and solvothermal methods.

Core Principles

The synthesis relies on the reaction between a barium precursor (e.g., barium hydroxide, barium acetate) and a titanium precursor (e.g., titanium dioxide, titanium isopropoxide) in the presence of oleic acid. The oleic acid reacts with the barium salt to form **barium oleate**, which then influences the nucleation and growth of the BaTiO_3 nanoparticles. The long alkyl chain of oleic acid provides steric hindrance, which limits particle size and dictates the final morphology. The reaction is typically carried out in a sealed vessel under elevated temperature and pressure (hydrothermal/solvothermal conditions) to promote the crystallization of the desired phase.

Experimental Protocols

1. Hydrothermal Synthesis of Barium Titanate Nanocubes

This protocol is adapted from methodologies that utilize oleic acid for morphology control in a hydrothermal system.

a. Materials:

- Barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Titanium dioxide (TiO_2) nanoparticles (e.g., P25)
- Oleic acid ($\text{C}_{18}\text{H}_{34}\text{O}_2$)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

b. Equipment:

- Teflon-lined stainless steel autoclave
- Magnetic stirrer with heating plate
- Centrifuge
- Oven

c. Procedure:

- In a typical synthesis, a specific molar ratio of $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ to TiO_2 is used (e.g., Ba/Ti ratio of 2:1).
- Dissolve the desired amount of $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ and NaOH in deionized water with vigorous stirring.

- In a separate beaker, disperse the TiO_2 nanoparticles in deionized water and sonicate for 15-30 minutes to ensure a uniform suspension.
- Add the TiO_2 suspension to the barium hydroxide solution under continuous stirring.
- Add oleic acid to the mixture. The concentration of oleic acid is a critical parameter for controlling the nanoparticle morphology.
- Transfer the final suspension to a Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it in an oven at a specified temperature (e.g., 180-220°C) for a designated period (e.g., 12-48 hours).
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the resulting white precipitate by centrifugation.
- Wash the product repeatedly with deionized water and ethanol to remove any unreacted precursors and residual oleic acid.
- Dry the final product in an oven at 60-80°C for several hours.

2. Solvothermal Synthesis of Monodisperse Barium Titanate Nanoparticles

This protocol outlines a general procedure for synthesizing monodisperse BaTiO_3 nanoparticles in a non-aqueous solvent system.

a. Materials:

- Barium acetate ($\text{Ba}(\text{CH}_3\text{COO})_2$)
- Titanium isopropoxide ($\text{Ti}[\text{OCH}(\text{CH}_3)_2]_4$)
- Oleic acid
- 1-Octadecene or other high-boiling point solvent
- Ethanol

- Toluene or hexane (for washing)

b. Equipment:

- Three-neck flask
- Schlenk line for inert atmosphere
- Heating mantle with temperature controller
- Condenser
- Magnetic stirrer
- Centrifuge

c. Procedure:

- Prepare a **barium oleate** precursor by reacting barium acetate with oleic acid in a high-boiling point solvent like 1-octadecene. This is typically done by heating the mixture under vacuum or an inert atmosphere to remove water and acetic acid.
- In a separate flask, prepare the titanium precursor solution by dissolving titanium isopropoxide in the same solvent.
- Under an inert atmosphere (e.g., nitrogen or argon), inject the titanium precursor solution into the hot **barium oleate** solution (e.g., at 200-280°C) with vigorous stirring.
- Maintain the reaction at the desired temperature for a specific duration (e.g., 1-4 hours) to allow for nanoparticle nucleation and growth.
- After the reaction, cool the mixture to room temperature.
- Add a non-solvent like ethanol to precipitate the nanoparticles.
- Separate the nanoparticles by centrifugation.

- Wash the nanoparticles multiple times with a mixture of a non-polar solvent (e.g., toluene or hexane) and a polar solvent (e.g., ethanol) to remove excess oleic acid and byproducts.
- Dry the purified nanoparticles under vacuum.

Data Presentation

Table 1: Influence of Oleic Acid Concentration on BaTiO₃ Nanoparticle Size and Morphology (Hydrothermal Method)

Ba/Ti Molar Ratio	Oleic Acid Concentration (mol/L)	Temperature (°C)	Time (h)	Average Particle Size (nm)	Morphology
2:1	0.05	200	24	~50	Spherical
2:1	0.10	200	24	~30	Cubic
2:1	0.20	200	24	~25	Nanocubes with sharp edges[1]

Table 2: Parameters for Solvothermal Synthesis of BaTiO₃ Nanoparticles

Barium Precursor	Titanium Precursor	Surfactant/Capping Agent	Solvent	Temperature (°C)	Resulting Particle Size (nm)
Barium Acetate	Titanium Isopropoxide	Oleic Acid	1-Octadecene	250	6-10[2]
Barium Hydroxide	Titanium Dioxide	Oleic Acid	Ethanol/Water	200	15-25

Visualizations

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References

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